

OPC-14714: A Technical Overview for Researchers

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Compound of Interest

Compound Name: OPC 14714

Cat. No.: B024228

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Introduction

OPC-14714 is a chemical entity primarily recognized for its application in the bioanalytical field, particularly in support of tuberculosis drug development. This guide provides a concise overview of its known properties and applications, addressing the core technical information relevant to its use in a research and development setting. While OPC-14714 is structurally related to the anti-tuberculosis agent delamanid, it is crucial to note that its primary documented role is that of an analytical standard rather than a pharmacologically active agent.

Core Physicochemical Properties

A clear understanding of the fundamental physicochemical properties of a compound is essential for its appropriate handling, storage, and application in experimental workflows. The key identifiers and properties of OPC-14714 are summarized below.

Property	Value	Source
CAS Number	203395-84-0	[1]
Molecular Weight	458.39 g/mol	[1]
Molecular Formula	C ₂₃ H ₂₈ BrN ₃ O ₂	[1]

Application in Bioanalytical Methodologies

The predominant application of OPC-14714 is as an internal standard in liquid chromatography-tandem mass spectrometry (LC-MS/MS) methods.[2][3][4] Its structural similarity to the anti-tuberculosis drug delamanid (OPC-67683) and its metabolites makes it an ideal candidate for this purpose, as it exhibits similar chromatographic behavior and ionization efficiency, ensuring accurate and reproducible quantification of the target analytes in complex biological matrices.[5]

Experimental Protocol: Use of OPC-14714 as an Internal Standard for Delamanid Quantification in Biological Matrices

The following protocol outlines a general workflow for the use of OPC-14714 as an internal standard in the LC-MS/MS analysis of delamanid. This protocol is a composite based on established methodologies and should be optimized for specific instrumentation and matrices.

1. Preparation of Stock and Working Solutions:

- **OPC-14714 Stock Solution:** Prepare a stock solution of OPC-14714 in an appropriate organic solvent (e.g., methanol or dimethyl sulfoxide) to a concentration of 1 mg/mL.
- **Delamanid Stock Solution:** Prepare a separate stock solution of delamanid in a suitable solvent.
- **Working Solutions:** Prepare working solutions of both OPC-14714 and delamanid by serial dilution of the stock solutions to the desired concentrations for calibration curves and quality control samples.

2. Sample Preparation (Protein Precipitation):

- To 100 µL of the biological sample (e.g., plasma, cerebrospinal fluid), add 200 µL of a protein precipitation solution (e.g., acetonitrile or methanol) containing OPC-14714 at a fixed concentration.
- Vortex the mixture vigorously for 30 seconds.

- Centrifuge the mixture at high speed (e.g., 14,000 rpm) for 5 minutes to pellet the precipitated proteins.
- Transfer the supernatant to a clean vial for LC-MS/MS analysis.

3. LC-MS/MS Analysis:

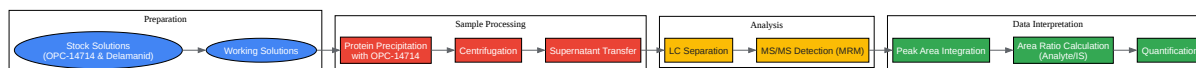
- **Chromatographic Separation:** Employ a suitable C18 reversed-phase column for the separation of delamanid and OPC-14714. The mobile phase typically consists of a gradient of an aqueous component (e.g., water with 0.1% formic acid) and an organic component (e.g., acetonitrile or methanol).
- **Mass Spectrometric Detection:** Utilize a triple quadrupole mass spectrometer operating in multiple reaction monitoring (MRM) mode. Optimize the MRM transitions for both delamanid and OPC-14714 to ensure high selectivity and sensitivity.

4. Data Analysis:

- Quantify the concentration of delamanid in the unknown samples by calculating the peak area ratio of delamanid to OPC-14714 and comparing it to the calibration curve generated from samples with known concentrations of delamanid and a constant concentration of OPC-14714.

Logical Workflow for Bioanalytical Method Development

The following diagram illustrates the logical workflow for developing a bioanalytical method using OPC-14714 as an internal standard.



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References

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